

Physicochemical Properties of 5-Bromo-2-chlorobenzo[d]thiazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-chlorobenzo[d]thiazole

Cat. No.: B1287683

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known and predicted physicochemical properties of **5-Bromo-2-chlorobenzo[d]thiazole**, a heterocyclic compound of interest in synthetic and medicinal chemistry. Due to its structural motifs, this compound and its derivatives are explored for various applications, necessitating a clear understanding of their fundamental properties. This document summarizes the available data for its melting and boiling points and furnishes detailed experimental protocols for their determination.

Physicochemical Data Summary

The empirical data for the melting point of **5-Bromo-2-chlorobenzo[d]thiazole** is not readily available in peer-reviewed literature. However, a predicted boiling point has been reported. For comparative purposes, the melting points of isomeric compounds are also presented.

| Property | Value | Notes |
|---|--|---|
| Melting Point | Data not available | Experimental value not found in the searched literature. |
| Predicted Boiling Point | $309.2 \pm 15.0 \text{ } ^\circ\text{C}$ | This is a computationally predicted value. |
| Melting Point of Isomer (6-Bromo-2-chlorobenzothiazole) | 96.0 - 105.0 $^\circ\text{C}$ | Provides a potential estimation range for the 5-bromo isomer. |

Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification, purity assessment, and process development. The following are standard laboratory protocols for these measurements.

Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A sharp melting range typically indicates a high degree of purity.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the crystalline **5-Bromo-2-chlorobenzo[d]thiazole** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup (for Thiele Tube): The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in a Thiele tube containing a heating oil, ensuring the oil level is above the sample but below the open end of the capillary tube.

- Heating: The Thiele tube is heated gently and slowly at the side arm. The rate of heating should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted is recorded as the end of the melting range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heating apparatus (e.g., Thiele tube, oil bath, or heating block)
- Liquid sample of **5-Bromo-2-chlorobenzo[d]thiazole**

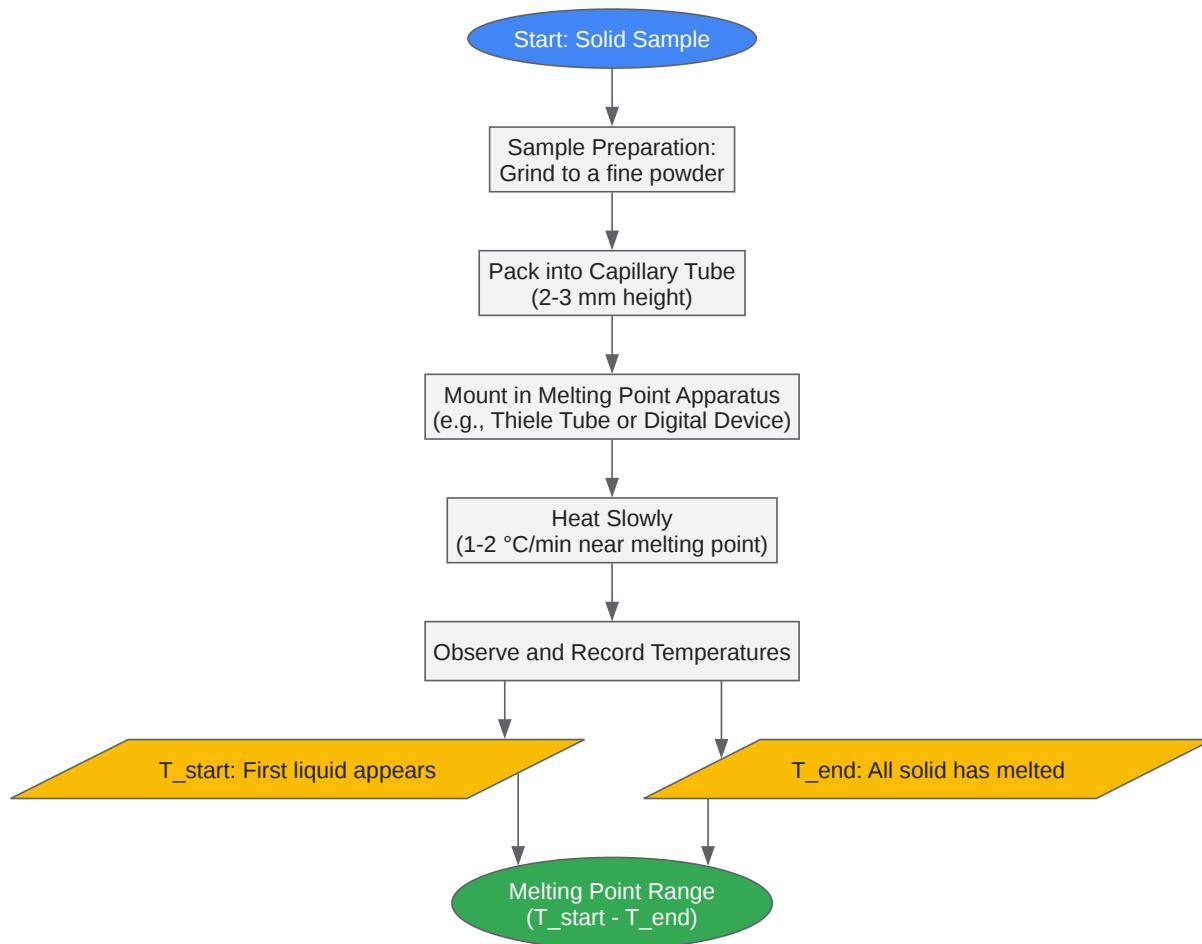
Procedure:

- Sample Preparation: A small amount (a few milliliters) of the liquid **5-Bromo-2-chlorobenzo[d]thiazole** is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted into the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath.
- Heating: The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.

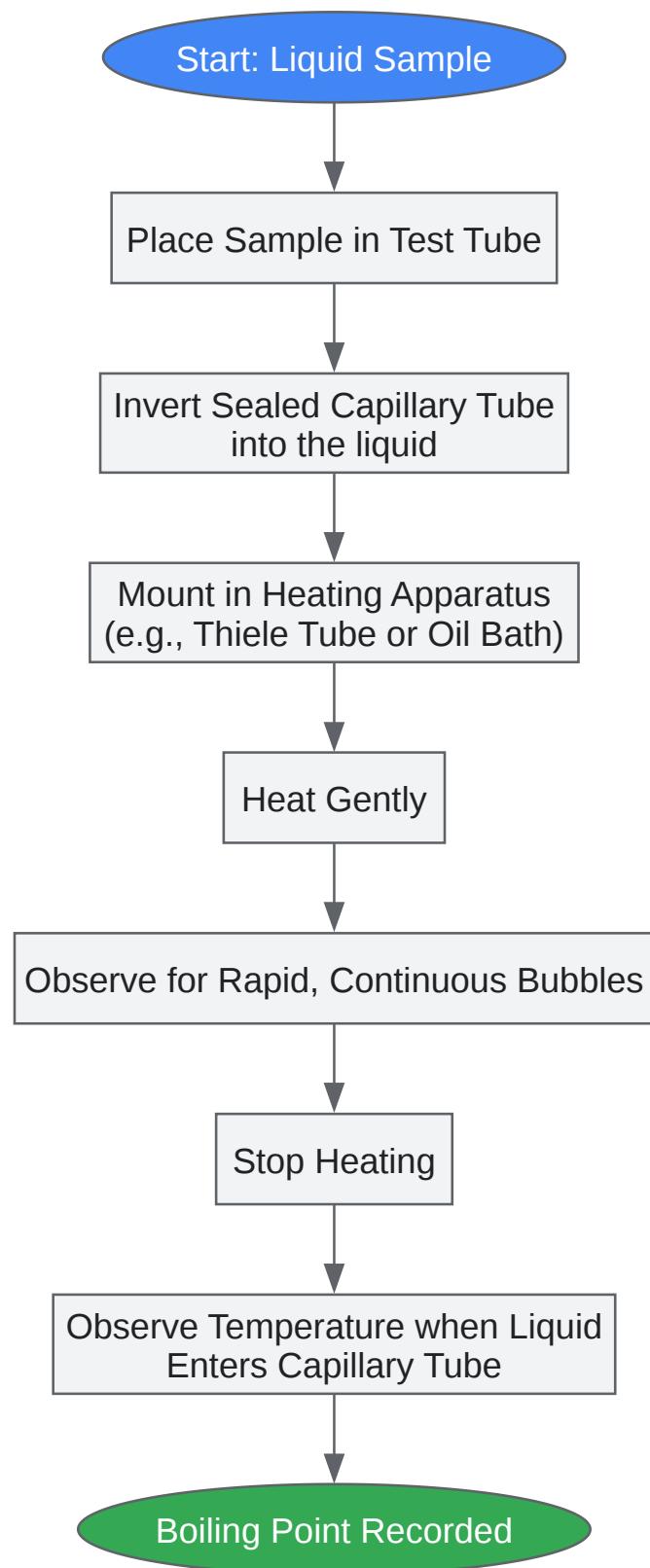
- Observation: The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped. The liquid will begin to cool, and the stream of bubbles will slow down. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.

Visualized Workflows

To further elucidate the experimental processes, the following diagrams illustrate the logical flow of determining the melting and boiling points of a chemical compound like **5-Bromo-2-chlorobenzo[d]thiazole**.

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Workflow for Melting Point Determination

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